

An In-depth Technical Guide to the Chemical Stability and Decomposition of Tributylaluminum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum, tributyl-

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This guide provides a comprehensive overview of the chemical stability and decomposition of tributylaluminum (TBA). Tributylaluminum is a pyrophoric organoaluminum compound that requires careful handling due to its high reactivity. Understanding its stability and decomposition pathways is critical for its safe storage, handling, and use in various chemical syntheses.

Introduction to Tributylaluminum

Tributylaluminum (TBA), also known as tri-n-butylaluminum, is a colorless to pale yellow liquid with the chemical formula $\text{Al}(\text{C}_4\text{H}_9)_3$. It is a highly reactive organometallic compound widely used as a co-catalyst in Ziegler-Natta polymerization, a reducing agent, and an alkylating agent in organic synthesis.^{[1][2]} Its utility is derived from the polarized aluminum-carbon bond, which imparts nucleophilic character to the butyl groups. However, this reactivity also makes it prone to spontaneous ignition in air and violent reactions with water.^[2]

Table 1: Physical and Chemical Properties of Tributylaluminum

Property	Value	Reference
Chemical Formula	C ₁₂ H ₂₇ Al	[3]
Molecular Weight	198.32 g/mol	[3]
Appearance	Colorless to light-yellow liquid	[2][3]
Density	0.823 g/mL at 20 °C	[3]
Melting Point	-26.7 °C	[3]
Boiling Point	110 °C at 0.4 kPa	[3]
Solubility	Soluble in aromatic and saturated aliphatic and cycloaliphatic hydrocarbons	[4]
Stability to Air	Ignites upon exposure	[4]
Stability to Water	Reacts violently, may ignite upon contact	[4]

Chemical Stability and Handling

Tributylaluminum is a pyrophoric liquid, meaning it can ignite spontaneously upon contact with air.[4] It is also highly reactive with moisture. Therefore, all handling and storage of TBA must be conducted under an inert atmosphere, such as dry nitrogen or argon.[5][6]

Key Handling and Storage Considerations:

- **Inert Atmosphere:** Work should be performed in a glovebox or using Schlenk line techniques to exclude air and moisture.[6][7]
- **Proper Storage:** Store in airtight containers under an inert gas, away from heat, flames, oxidizers, and water sources.[5][7]
- **Personal Protective Equipment (PPE):** Always wear a fire-resistant lab coat, chemical-resistant gloves, and safety goggles. A face shield is recommended when there is a risk of splashing.[5][8]

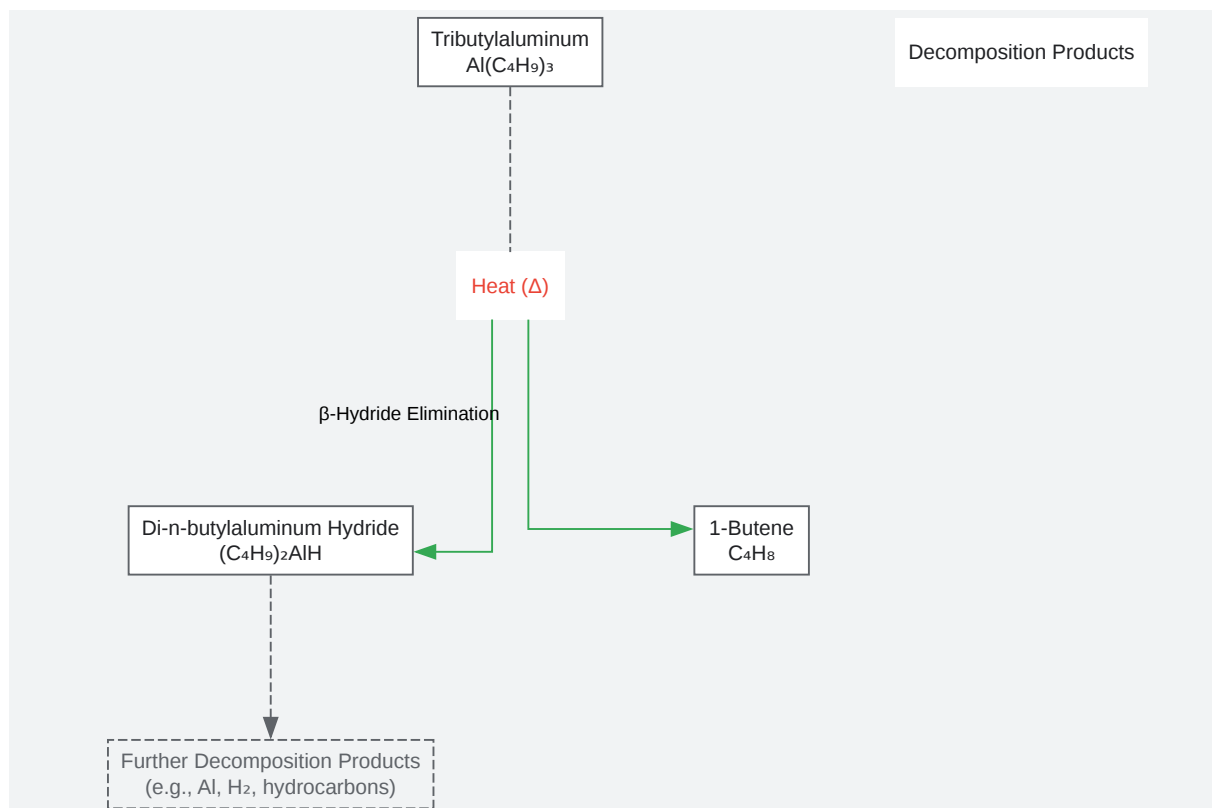
- Spill Management: In case of a spill, do not use water. Smother the spill with a Class D fire extinguisher powder, dry sand, or soda ash.^[6]

Thermal Decomposition

While specific quantitative data on the thermal decomposition of tributylaluminum is limited in publicly available literature, the decomposition pathways of other trialkylaluminum compounds, particularly triisobutylaluminum (TIBAL), can provide valuable insights. TIBAL begins to decompose at approximately 50°C.^[4]^[9] The primary decomposition mechanism for many trialkylaluminum compounds is β -hydride elimination.

For tributylaluminum, the proposed thermal decomposition pathway involves the transfer of a hydrogen atom from the beta-carbon of a butyl group to the aluminum atom. This results in the formation of di-n-butylaluminum hydride and 1-butene. Further heating can lead to the decomposition of the hydride.

Proposed Thermal Decomposition Pathway of Tributylaluminum:



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Proposed thermal decomposition pathway of tributylaluminum.

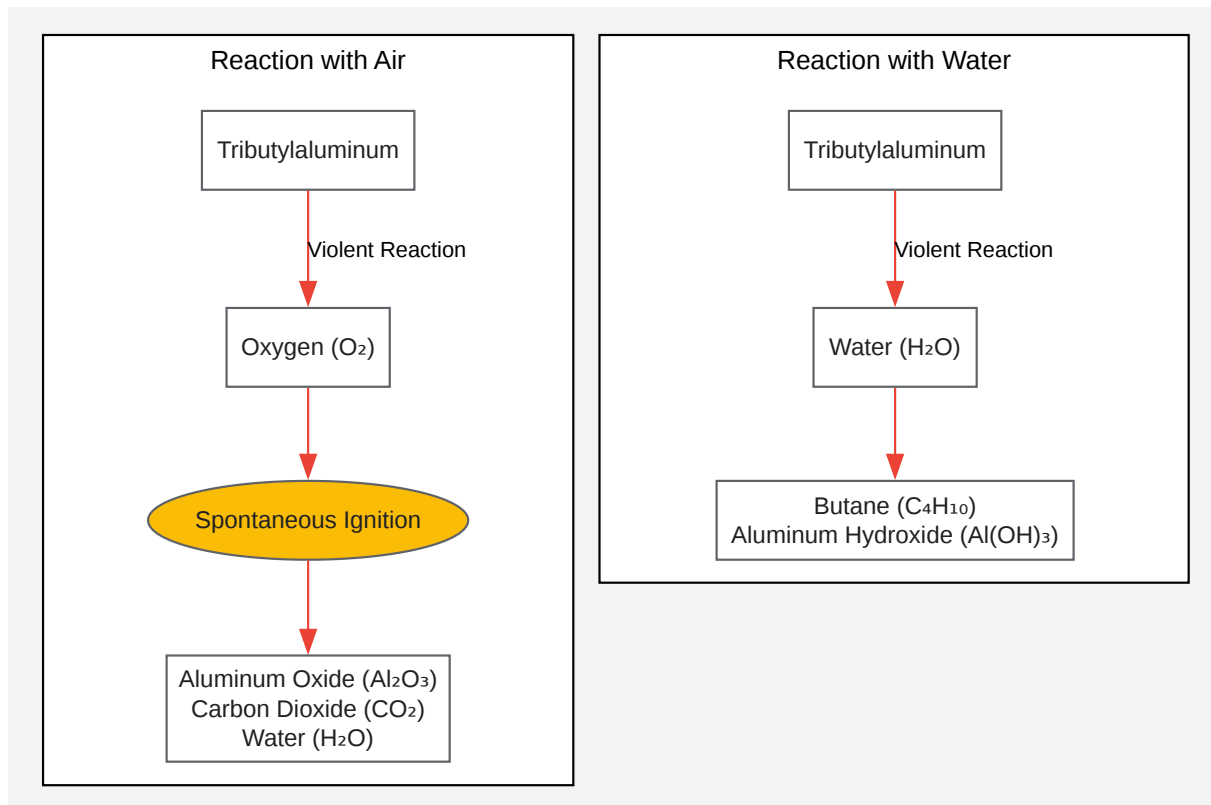
Table 2: Hypothesized Thermal Decomposition Products of Tributylaluminum

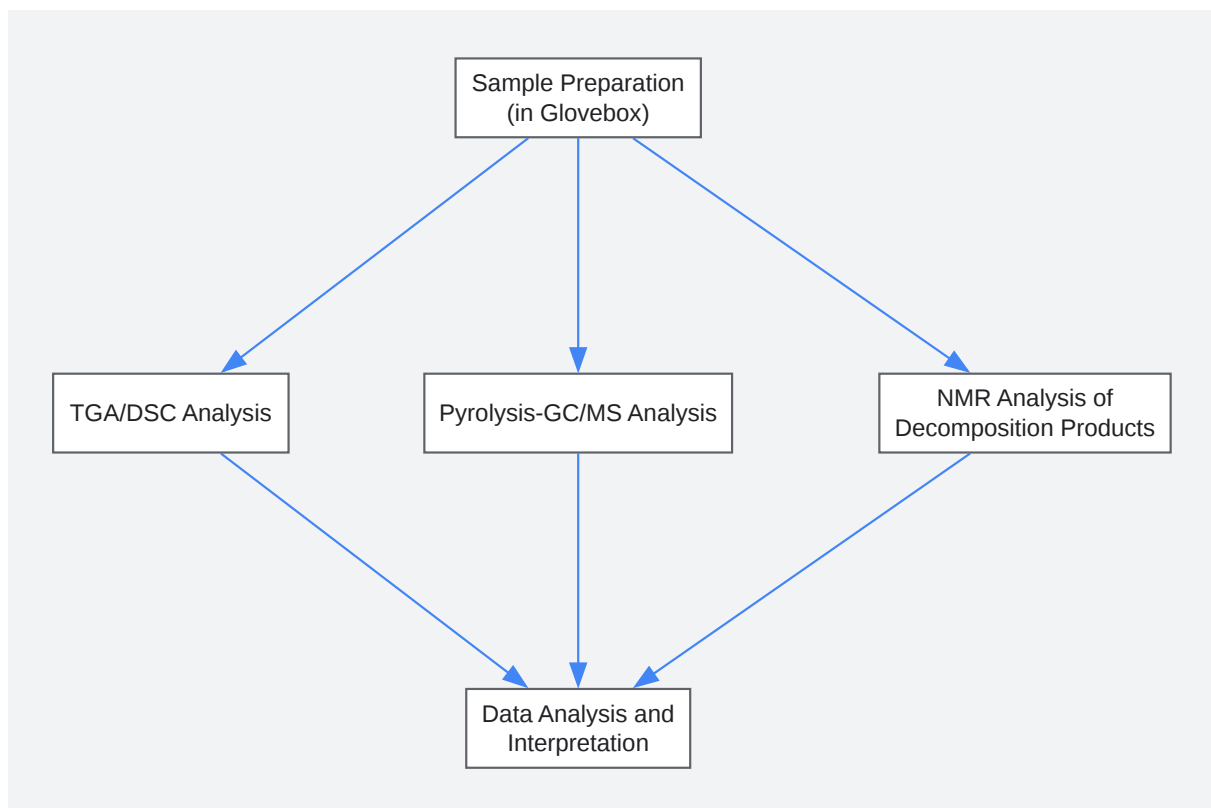
Product	Chemical Formula	Physical State
Di-n-butylaluminum Hydride	$(\text{C}_4\text{H}_9)_2\text{AlH}$	Liquid
1-Butene	C_4H_8	Gas

Reactivity with Air and Water

The high reactivity of tributylaluminum with air and water is a primary safety concern.

- **Reaction with Air (Oxidation):** TBA reacts spontaneously with oxygen in the air in a highly exothermic reaction, leading to ignition. The combustion products are aluminum oxide, carbon dioxide, and water.
- **Reaction with Water (Hydrolysis):** TBA reacts violently with water, which can also lead to ignition. The hydrolysis reaction produces butane and aluminum hydroxide.





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References

- 1. TRI-N-BUTYLALUMINUM | 1116-70-7 [chemicalbook.com]
- 2. TRI-N-BUTYLALUMINUM CAS#: 1116-70-7 [m.chemicalbook.com]
- 3. Tri-n-butylaluminum | C₁₂H₂₇Al | CID 16682950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nouryon.com [nouryon.com]
- 5. solubilityofthings.com [solubilityofthings.com]

- 6. artscimedia.case.edu [artscimedia.case.edu]
- 7. ehs.utexas.edu [ehs.utexas.edu]
- 8. editverse.com [editverse.com]
- 9. guidechem.com [guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Stability and Decomposition of Tributylaluminum]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072995#chemical-stability-and-decomposition-of-tributylaluminum]

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